

Personal protective equipment for handling Auten-67

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Auten-67

Cat. No.: B2962793

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Essential Safety and Handling Guide for Auten-67

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **Auten-67**, a potent autophagy-enhancing drug candidate. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and the integrity of your research.

Immediate Safety and Handling Protocols

While a specific Safety Data Sheet (SDS) for **Auten-67** is not publicly available, the following best practices for handling research-grade small molecules should be strictly followed. **Auten-67** is intended for research use only and should not be used for diagnostic or medical purposes^{[1][2]}.

Personal Protective Equipment (PPE):

A comprehensive approach to personal protection is mandatory when handling **Auten-67**. The following PPE should be worn at all times:

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles are required to prevent eye contact.
Hand Protection	Nitrile Gloves	Chemically resistant gloves should be worn. Inspect gloves prior to use and change them frequently, especially after direct contact with the compound.
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect skin and clothing.
Respiratory Protection	Fume Hood	All handling of solid Auten-67 and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Engineering Controls:

- **Ventilation:** Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powdered form or creating stock solutions.
- **Eye Wash Station & Safety Shower:** Ensure easy and unobstructed access to an emergency eye wash station and safety shower.

Handling Procedures:

- **Avoid Contact:** Minimize all direct contact with the skin, eyes, and clothing.
- **Aerosol Prevention:** Avoid actions that could generate dust or aerosols.

- Hygiene: Wash hands thoroughly with soap and water after handling **Auten-67**, before breaks, and at the end of the workday.

Storage and Disposal Plan

Storage:

For optimal stability, store **Auten-67** under the following conditions:

Temperature	Duration	Notes
-80°C	Up to 6 months	Recommended for long-term storage. The container should be tightly sealed to prevent moisture contamination.
-20°C	Up to 1 month	Suitable for short-term storage. Ensure the container is well-sealed.

Disposal:

Dispose of **Auten-67** and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste.

- Waste Characterization: Treat **Auten-67** as a hazardous chemical waste.
- Containment: Collect waste in a designated, properly labeled, and sealed container.
- Disposal Vendor: Utilize a licensed chemical waste disposal company for final disposal. Do not dispose of **Auten-67** down the drain or in regular trash.

Experimental Protocols and Data

Auten-67 has been demonstrated to be an orally active autophagy enhancer and an inhibitor of myotubularin-related phosphatase 14 (MTMR14)[2]. Its neuroprotective and anti-aging effects have been documented in various models[3][4].

Quantitative Data Summary

The following tables summarize key quantitative findings from studies involving **Auten-67**.

Table 1: Inhibition of MTMR14 by **Auten-67** in HeLa Cells

Auten-67 Concentration (μM)	Inhibition of MTMR14 (%)
2	~3
10	~25
100	~70

Table 2: Neuroprotective Effect of **Auten-67** on Neurons Under Oxidative Stress

Auten-67 Concentration (μM)	Protection Against H ₂ O ₂ Induced Cell Loss (%)
1-10	Up to 30

Table 3: Effect of **Auten-67** on Nesting Behavior in an Alzheimer's Disease Mouse Model

Treatment	Dosage	Outcome
Auten-67	19 mg/kg, p.o., 3 times a week for 3 months	~30% restoration of nesting behavior

Key Experimental Methodologies

1. MTMR14 Inhibition Assay:

- Cell Line: Human HeLa cells.
- Procedure:
 - Treat HeLa cells with varying concentrations of **Auten-67** (2, 10, and 100 μM) for 3 hours.

- Lyse the cells and immunoprecipitate MTMR14.
- Measure the phosphatase activity of the immunoprecipitated MTMR14 using a suitable substrate.
- Calculate the percentage of inhibition relative to untreated control cells.

2. Neuronal Viability Assay Under Oxidative Stress:

- Cell Type: Murine primary neurons.
- Procedure:
 - Culture primary neurons and treat with **Auten-67** at various concentrations (1-50 μ M).
 - Induce oxidative stress by exposing the cells to hydrogen peroxide (H_2O_2).
 - Assess cell viability using a standard method such as the MTT assay.
 - Quantify the protective effect of **Auten-67** by comparing the viability of treated cells to those exposed to H_2O_2 alone.

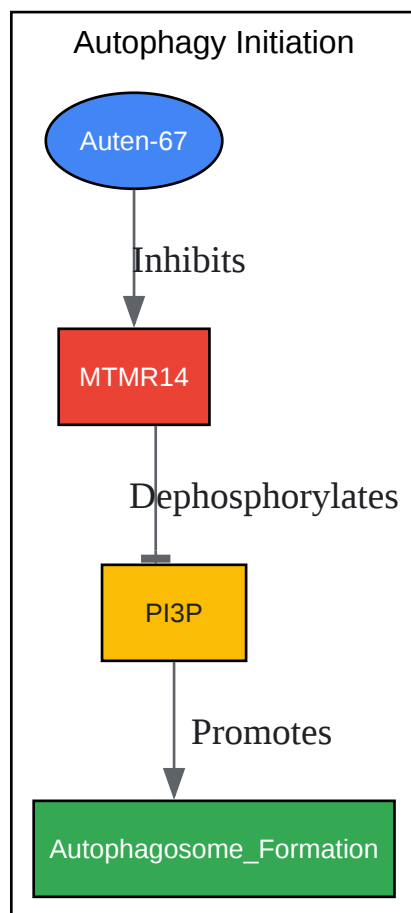
3. Nesting Behavior Assessment in Mice:

- Animal Model: Alzheimer's disease mouse model (e.g., APP/PS1).
- Procedure:
 - Administer **Auten-67** orally (19 mg/kg) three times a week for three months.
 - House mice individually in cages with nesting material (e.g., cotton nestlets).
 - After a set period (e.g., overnight), score the quality of the nest based on a standardized scale.
 - Compare the nest scores of **Auten-67**-treated mice to vehicle-treated control mice.

Visualized Signaling Pathway and Workflows

Signaling Pathway of **Auten-67** in Autophagy Induction

Auten-67 enhances autophagy by inhibiting the phosphatase activity of MTMR14. MTMR14 normally antagonizes the formation of autophagic membranes. By inhibiting MTMR14, **Auten-67** promotes the accumulation of phosphatidylinositol 3-phosphate (PI3P), a key lipid in the initiation of autophagy, leading to the formation of autophagosomes.

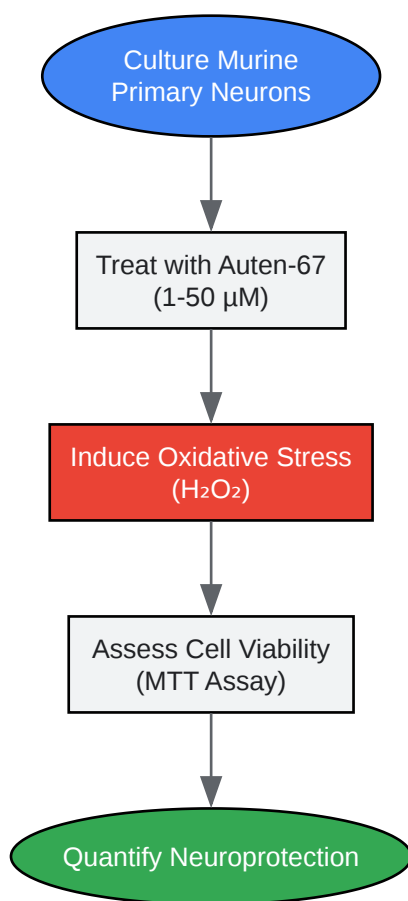


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Caption: **Auten-67** inhibits MTMR14, promoting autophagy.

Experimental Workflow for Neuronal Protection Assay

The following diagram illustrates the procedural steps for assessing the neuroprotective effects of **Auten-67**.



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Caption: Workflow for assessing **Auten-67**'s neuroprotection.

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References

- 1. apexbt.com [apexbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. AUTEN-67, an autophagy-enhancing drug candidate with potent antiaging and neuroprotective effects - PMC [pmc.ncbi.nlm.nih.gov]

- 4. AUTEN-67, an autophagy-enhancing drug candidate with potent antiaging and neuroprotective effects - PubMed [pubmed.ncbi.nlm.nih.gov]
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